

# An In-depth Technical Guide to 1,3-Cyclohexanedicarboxylic Acid

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## Compound of Interest

Compound Name: 1,3-Cyclohexanedicarboxylic acid

Cat. No.: B1207665

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This technical guide provides a comprehensive overview of **1,3-Cyclohexanedicarboxylic acid**, a versatile dicarboxylic acid utilized in various research and industrial applications. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identifiers, physical properties, synthesis protocols, and potential applications.

## Chemical Identifiers and Physical Properties

**1,3-Cyclohexanedicarboxylic acid** is a C8 cycloaliphatic dicarboxylic acid that exists as a mixture of cis and trans isomers. The properties of the mixture and the individual stereoisomers are crucial for its application in chemical synthesis.

Table 1: Chemical Identifiers for **1,3-Cyclohexanedicarboxylic Acid**

Identifier	Value (Mixture of cis and trans)	Value (cis-isomer)	Reference
CAS Number	3971-31-1	2305-31-9	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	[1][4]
Molecular Weight	172.18 g/mol	172.18 g/mol	[1][2][3]
IUPAC Name	cyclohexane-1,3-dicarboxylic acid	cis-(1R,3S)-cyclohexane-1,3-dicarboxylic acid	[1][4]
InChI	InChI=1S/C8H12O4/c9-7(10)5-2-1-3-6(4-5)8(11)12/h5-6H,1-4H2,(H,9,10)(H,11,12)	InChI=1S/C8H12O4/c9-7(10)5-2-1-3-6(4-5)8(11)12/h5-6H,1-4H2,(H,9,10)(H,11,12)/t5-,6+	[1][2][4]
InChIKey	XBZSBBLNHFMTB-UHFFFAOYSA-N	XBZSBBLNHFMTB-OLQVQODUSA-N	[1][2][4]
SMILES	C1CC(CC(C1)C(=O)O)C(=O)O	C1C--INVALID-LINK--C(=O)O">C@HC(=O)O	[1][2][4]
PubChem CID	107205	6432255	[1][4]

Table 2: Physicochemical Properties of **1,3-Cyclohexanedicarboxylic Acid** (mixture of cis and trans)

Property	Value	Reference
Melting Point	132-141 °C (lit.)	[2]
Assay	98%	[2]
Appearance	White crystalline solid	[5]

## Synthesis and Experimental Protocols

The primary industrial route for the synthesis of **1,3-Cyclohexanedicarboxylic acid** is the catalytic hydrogenation of isophthalic acid.<sup>[6]</sup> This process involves the reduction of the aromatic ring to a cyclohexane ring.

This protocol is based on the catalytic hydrogenation of isophthalic acid.<sup>[7]</sup><sup>[8]</sup>

Materials:

- Isophthalic acid (500 g, 3 mol)
- Methanol (2.8 L)
- 5% Rhodium/Alumina catalyst (50 g + 25 g)
- Acetic acid (150 mL)
- Diatomaceous earth
- Hydrogen gas

Procedure:

- To a suspension of isophthalic acid in methanol, add the 5% rhodium/alumina catalyst and acetic acid.
- Pressurize the reaction mixture with hydrogen (50 psi) and shake overnight at room temperature.
- Upon completion, filter the mixture through a diatomaceous earth pad to remove the catalyst.
- Add fresh 5% rhodium/alumina catalyst to the filtrate.
- Re-pressurize the mixture with hydrogen (50 psi) and shake for another 24 hours.
- Filter the final reaction mixture through a pad of diatomaceous earth.
- Concentrate the filtrate under reduced pressure to yield **1,3-cyclohexanedicarboxylic acid** as a white powder.

The reported yield for this procedure is approximately 96.3%.<sup>[8]</sup>

## Applications in Research and Drug Development

**1,3-Cyclohexanedicarboxylic acid** and its derivatives are valuable building blocks in organic synthesis and medicinal chemistry.<sup>[5]</sup> The rigid cyclohexane scaffold allows for the precise spatial arrangement of functional groups, which is critical for molecular recognition and biological activity.<sup>[6]</sup>

Key applications include:

- **Polymer Chemistry:** It serves as a monomer for the synthesis of polyesters and polyamides, imparting properties such as biodegradability and thermal stability.<sup>[5]</sup>
- **Drug Development:** Derivatives of **1,3-cyclohexanedicarboxylic acid** are being investigated for various therapeutic applications. For instance, they are key structural components in the development of DGAT1 inhibitors for the treatment of obesity and diabetes.<sup>[6]</sup> Its derivatives have also shown potential as anti-inflammatory, antimicrobial, and anticancer agents.<sup>[5]</sup>
- **Organic Synthesis:** The carboxylic acid groups can undergo a variety of reactions, making it a versatile starting material for the synthesis of more complex molecules.<sup>[5]</sup>

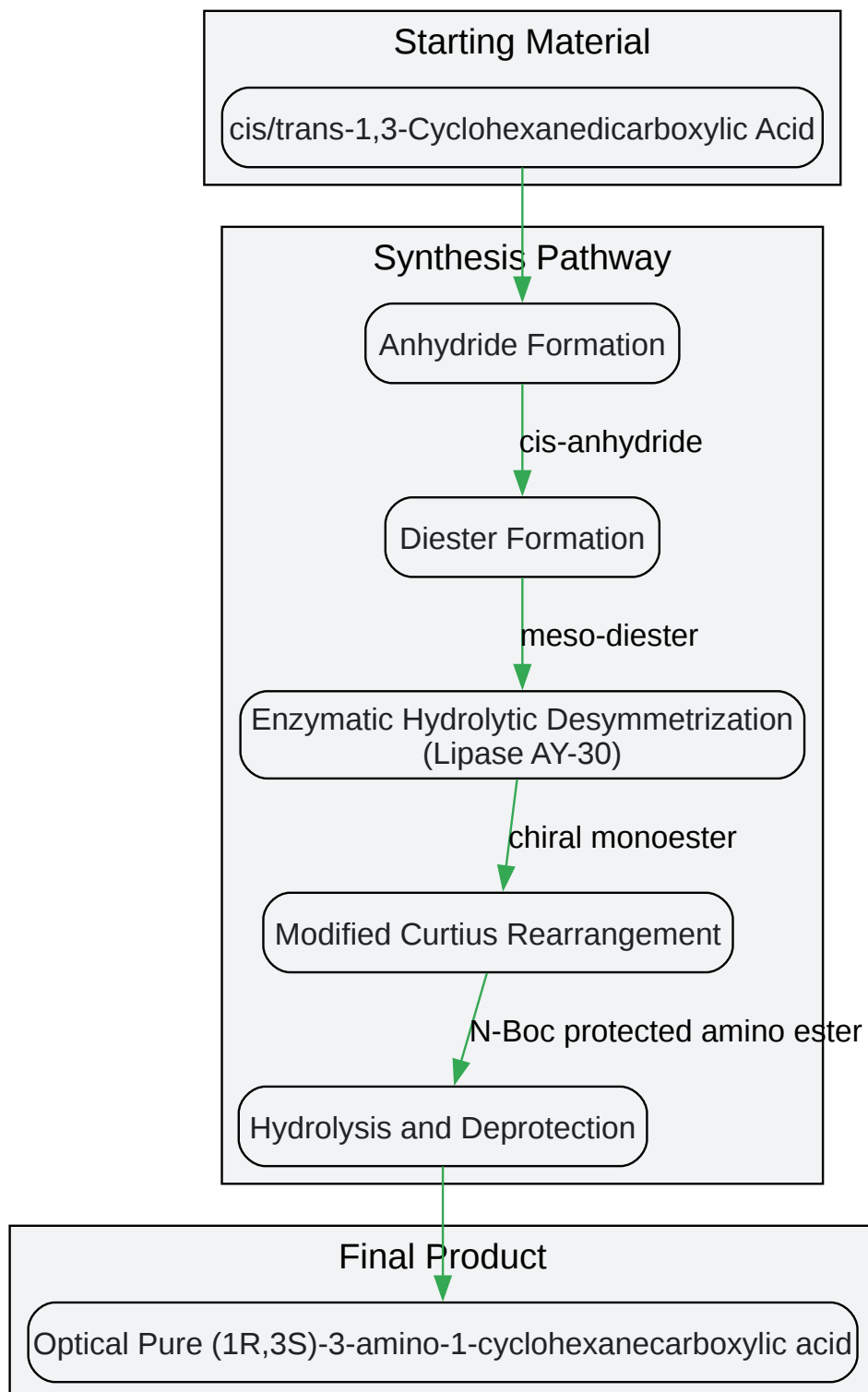
## Visualized Workflows

The following diagrams illustrate key processes related to **1,3-Cyclohexanedicarboxylic acid**.



A significant application of chiral derivatives of **1,3-cyclohexanedicarboxylic acid** is in the synthesis of enantiomerically pure compounds. One such example is the preparation of (1R,3S)-3-amino-1-cyclohexane-carboxylic acid, which involves an enzymatic desymmetrization step.<sup>[9]</sup>

## Enzymatic Desymmetrization for Chiral Synthesis

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